

Molecular structure of 6-Chlorohexanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chlorohexanoic acid

Cat. No.: B1359904

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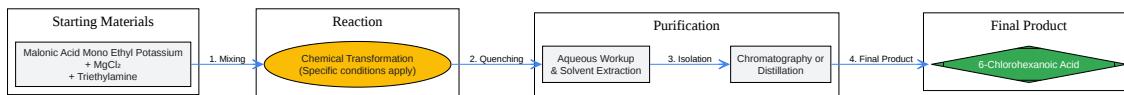
An In-depth Technical Guide to **6-Chlorohexanoic Acid**

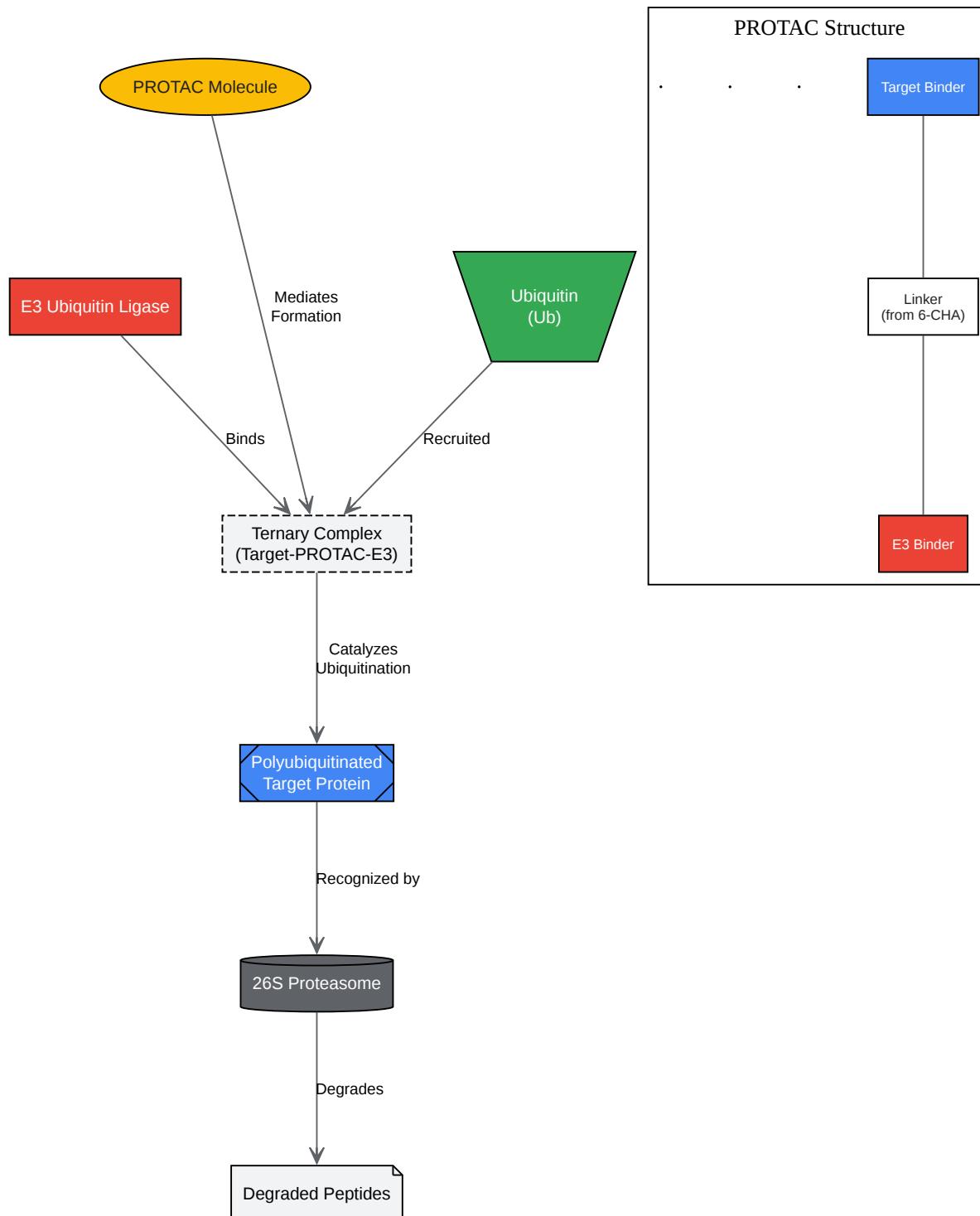
Introduction

6-Chlorohexanoic acid, also known as 6-chlorocaproic acid, is a halogenated carboxylic acid with significant applications in organic synthesis and the development of new therapeutic agents.^[1] Its bifunctional nature, featuring a reactive chlorine atom at one end of a six-carbon chain and a carboxylic acid group at the other, makes it a versatile building block in the pharmaceutical and material science industries.^[1] This document provides a comprehensive overview of its molecular structure, chemical properties, synthesis, and applications, with a focus on its relevance to researchers and professionals in drug development.

Molecular Structure and Identification

6-Chlorohexanoic acid is a linear-chain aliphatic compound. The structure consists of a hexanoic acid backbone with a chlorine atom substituted at the terminal (C6) position.



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References

- 1. Buy 6-Chlorohexanoic acid | 4224-62-8 [smolecule.com]
- To cite this document: BenchChem. [Molecular structure of 6-Chlorohexanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1359904#molecular-structure-of-6-chlorohexanoic-acid>

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